

Essential Safety and Operational Guide for 3-Butene-1,2-diol

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Compound of Interest

Compound Name: 3-Butene-1,2-diol

Cat. No.: B138189

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the proper handling, storage, and disposal of **3-Butene-1,2-diol**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Butene-1,2-diol is classified as harmful if swallowed, in contact with skin, or if inhaled[1][2]. It can also cause serious eye irritation[3]. Therefore, the use of appropriate personal protective equipment is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) [1].	Prevents contact with eyes, which can cause serious irritation.
Skin Protection	Chemical impermeable gloves (inspected prior to use) and fire/flamm resistant, impervious clothing[1].	Avoids skin contact, as the chemical is harmful upon absorption.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation occurs[1]. A multi-purpose combination respirator cartridge (US) or type ABEK (EN14387) respirator filter is also recommended[3].	Protects against inhalation of harmful vapors or mists.

Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and maintain the chemical's integrity.

Operational Protocols

Procedure	Guideline
Handling	Handle in a well-ventilated area. Avoid contact with skin and eyes, and prevent the formation of dust and aerosols. Use non-sparking tools to prevent fire from electrostatic discharge[1]. Do not eat, drink, or smoke when using this product[1].
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from foodstuff containers and incompatible materials[1].

Emergency Procedures and Disposal

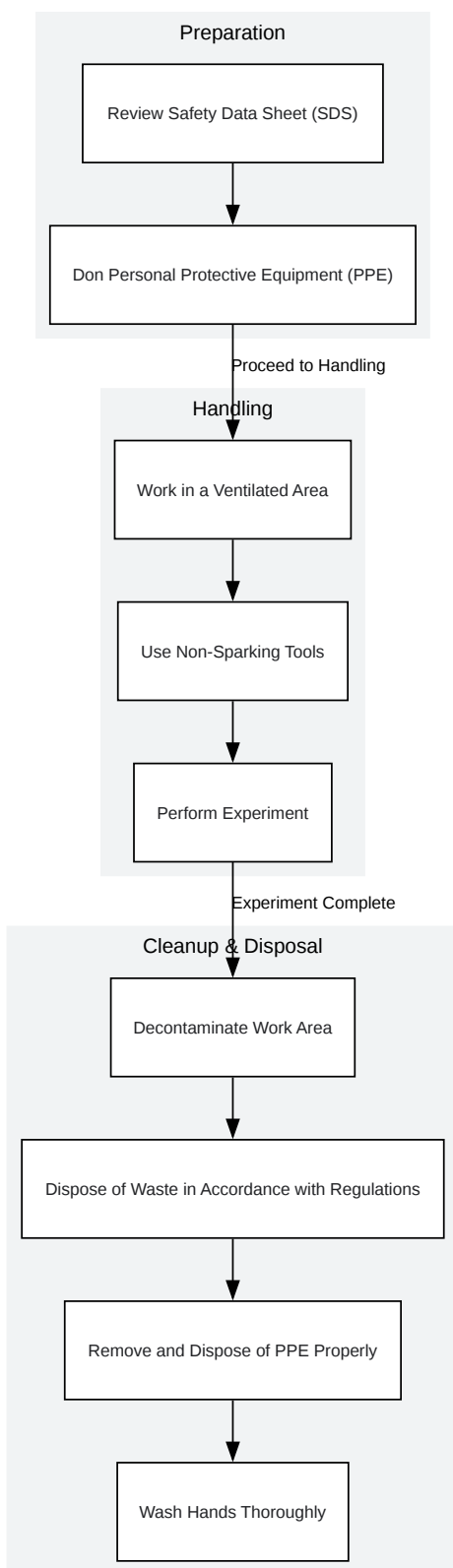
In the event of an emergency, immediate and appropriate action is necessary.

Emergency and Disposal Plan

Situation	Action
Spill or Leak	Evacuate personnel to a safe area. Ensure adequate ventilation and remove all sources of ignition. Use spark-proof tools and explosion-proof equipment. Contain the spill and collect it for disposal in suitable, closed containers. Prevent the chemical from entering drains[1].
First Aid: Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention[1].
First Aid: Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical help[1].
First Aid: Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor[1].
First Aid: Ingestion	Rinse mouth with water. Do not induce vomiting. Get medical help[1].
Disposal	Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations[1].

Experimental Workflow for Handling 3-Butene-1,2-diol

The following diagram outlines the standard procedure for safely handling **3-Butene-1,2-diol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Butene-1,2-diol**.

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